

"Methyl 2-bromo-5-(trifluoromethoxy)benzoate" safety, handling, and disposal guidelines

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Compound of Interest

Compound Name:	Methyl 2-bromo-5-(trifluoromethoxy)benzoate
Cat. No.:	B1353770

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Technical Guide: Methyl 2-bromo-5-(trifluoromethoxy)benzoate

CAS Number: 1150114-81-0 Molecular Formula: C₉H₆BrF₃O₃ Molecular Weight: 299.04 g/mol
[1][2]

Disclaimer: This document provides a summary of available safety information and general guidelines for handling **Methyl 2-bromo-5-(trifluoromethoxy)benzoate**. A comprehensive, official Safety Data Sheet (SDS) containing detailed quantitative toxicological and ecological data for this specific compound (CAS 1150114-81-0) was not publicly available at the time of this writing. The information herein is based on limited data from chemical suppliers and should not be considered a substitute for a manufacturer-provided SDS. Researchers, scientists, and drug development professionals must obtain and review the complete SDS from their supplier before purchasing, handling, or disposing of this chemical.

Hazard Identification and Classification

Methyl 2-bromo-5-(trifluoromethoxy)benzoate is classified as a hazardous chemical. The available information indicates the following GHS classifications:

GHS Pictogram:

-

[3]

Signal Word:

- Warning[3]

Hazard Statements:[3]

- H302: Harmful if swallowed.
- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

Precautionary Statements:[3]

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.
- P280: Wear protective gloves/protective clothing/eye protection/face protection.
- P301+P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.
- P302+P352: IF ON SKIN: Wash with plenty of soap and water.
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.

Physical and Chemical Properties

Detailed quantitative data on the physical and chemical properties are not fully available. The compound is described as a colorless to light yellow liquid.[3]

Property	Data	Source
CAS Number	1150114-81-0	[2] [4]
Molecular Formula	C ₉ H ₆ BrF ₃ O ₃	[2] [4]
Molecular Weight	299.04 g/mol	[1] [2] [4]
Appearance	Colorless to light yellow liquid	[3]
Storage	Sealed in dry, room temperature	[4]

Experimental Protocols

Detailed experimental protocols for safety and toxicity testing of **Methyl 2-bromo-5-(trifluoromethoxy)benzoate** are not publicly available. Standard methodologies such as OECD Guidelines for the Testing of Chemicals would typically be employed for determining properties like acute toxicity (oral, dermal, inhalation), skin and eye irritation, and mutagenicity.

Safety and Handling

All handling of this chemical should be performed by trained personnel in a well-ventilated area, preferably within a certified chemical fume hood.[\[5\]](#)

Engineering Controls:

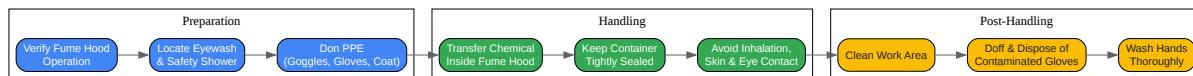
- Work in a chemical fume hood to minimize inhalation exposure.
- Ensure that an eyewash station and safety shower are readily accessible.[\[5\]](#)

Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear chemical safety goggles and/or a face shield.[\[5\]](#)
- Skin Protection: Wear impervious gloves (e.g., nitrile or butyl rubber) and a lab coat.[\[5\]](#)
- Respiratory Protection: If working outside a fume hood or if aerosolization is possible, use a NIOSH-approved respirator with an appropriate cartridge.[\[5\]](#)

General Hygiene:

- Wash hands thoroughly after handling.[5]
- Do not eat, drink, or smoke in the laboratory.
- Remove contaminated clothing and wash it before reuse.[5]



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Caption: Standard workflow for handling **Methyl 2-bromo-5-(trifluoromethoxy)benzoate**.

First-Aid Measures

In case of exposure, seek immediate medical attention and show the product label or SDS to the responding personnel.

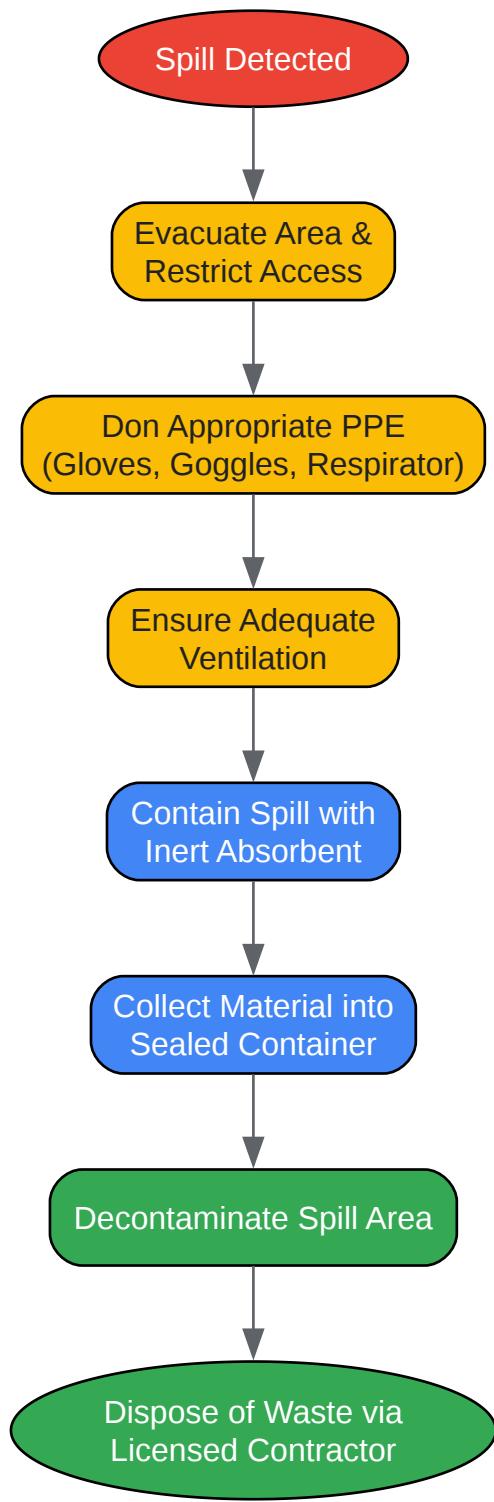
- If Swallowed: Call a POISON CENTER or doctor immediately. Rinse mouth. Do NOT induce vomiting.
- If on Skin: Wash with plenty of soap and water. If skin irritation occurs, get medical advice. Take off contaminated clothing and wash it before reuse.[5]
- If Inhaled: Remove person to fresh air and keep comfortable for breathing. Call a POISON CENTER or doctor if you feel unwell.
- If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice.[5]

Fire-Fighting Measures

- Suitable Extinguishing Media: Use media appropriate for the surrounding fire, such as dry chemical, carbon dioxide (CO₂), alcohol-resistant foam, or water spray.
- Specific Hazards: Thermal decomposition may produce hazardous gases, including carbon oxides, hydrogen bromide, and hydrogen fluoride.
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[\[5\]](#)

Accidental Release Measures

- Personal Precautions: Evacuate the area. Wear appropriate PPE as described in Section 4. Ensure adequate ventilation. Avoid breathing vapors or dust.
- Environmental Precautions: Prevent the material from entering drains or waterways.[\[5\]](#)
- Containment and Cleanup: For small spills, absorb with an inert material (e.g., sand, vermiculite) and collect in a suitable, labeled container for disposal.[\[6\]](#) For large spills, contact environmental health and safety personnel.



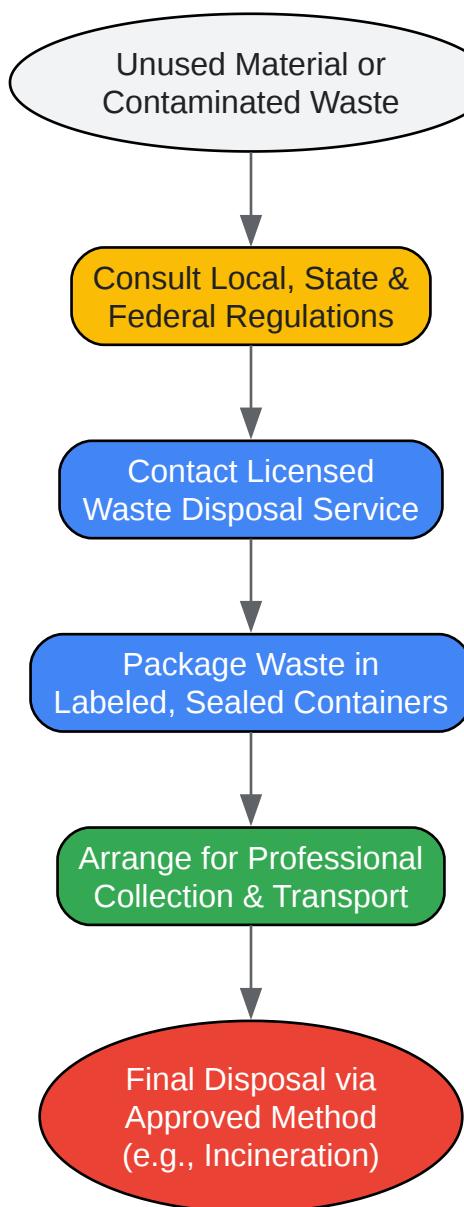
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Caption: General procedure for responding to an accidental spill.

Disposal Guidelines

Disposal of this chemical and its containers must be in accordance with all applicable local, state, and federal regulations.

- **Waste Treatment:** This material should be treated as hazardous waste. It is recommended to dissolve or mix the material with a combustible solvent and burn it in a chemical incinerator equipped with an afterburner and scrubber.^[5]
- **Professional Disposal:** Contact a licensed professional waste disposal service to dispose of this material.
- **Packaging:** Dispose of contaminated packaging as unused product.



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Caption: Recommended chemical waste disposal workflow.

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- To cite this document: BenchChem. ["Methyl 2-bromo-5-(trifluoromethoxy)benzoate" safety, handling, and disposal guidelines]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1353770#methyl-2-bromo-5-trifluoromethoxybenzoate-safety-handling-and-disposal-guidelines>

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